

Technical Guide: 3-Bromo-N-methylbenzylamine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Bromo-N-methylbenzylamine

Cat. No.: B151466

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InChIKey: QCEANFBGRBLXHN-UHFFFAOYSA-N

This technical guide provides a consolidated overview of the key chemical and physical properties of **3-Bromo-N-methylbenzylamine**, intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physicochemical and Spectroscopic Data

The following table summarizes the key quantitative data for **3-Bromo-N-methylbenzylamine**.

Property	Value
Molecular Formula	C8H10BrN
Molecular Weight	200.08 g/mol
CAS Number	67344-77-8
InChI	1S/C8H10BrN/c1-10-6-7-3-2-4-8(9)5-7/h2-5,10H,6H2,1H3
SMILES String	CNCC1CCCC(Br)C1
Boiling Point	231-232 °C (lit.)
Density	1.461 g/mL at 25 °C (lit.)
Refractive Index	n _{20/D} 1.5650 (lit.)
Assay Purity	97%

Experimental Protocols

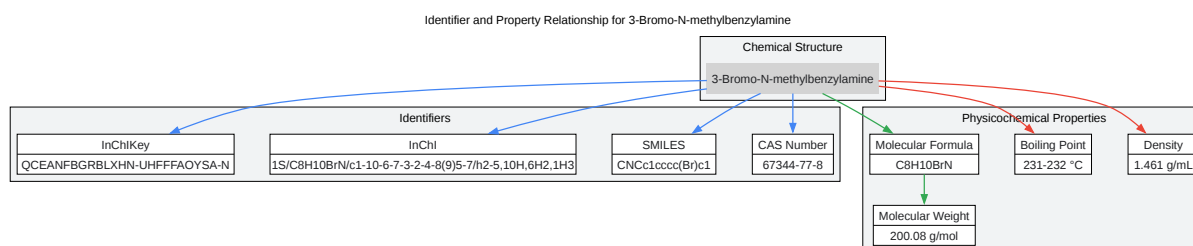
While specific, detailed experimental protocols for the use of **3-Bromo-N-methylbenzylamine** in complex biological assays are not readily available in public literature, its synthesis and purification would follow standard organic chemistry methodologies. A generalized synthetic approach would involve the reductive amination of 3-bromobenzaldehyde with methylamine.

General Synthetic Workflow:

- **Reaction Setup:** 3-bromobenzaldehyde and an excess of methylamine are dissolved in a suitable solvent (e.g., methanol, ethanol).
- **Reductive Amination:** A reducing agent, such as sodium borohydride, is added portion-wise to the reaction mixture at a controlled temperature (e.g., 0 °C to room temperature).
- **Quenching:** After the reaction is complete, it is quenched by the addition of water.
- **Extraction:** The product is extracted from the aqueous layer using an organic solvent (e.g., ethyl acetate, dichloromethane).
- **Purification:** The crude product is purified using techniques such as column chromatography on silica gel.
- **Characterization:** The final product is characterized using methods like NMR spectroscopy, mass spectrometry, and IR spectroscopy to confirm its identity and purity.

Data and Identifier Relationship

The following diagram illustrates the relationship between the chemical structure and its various identifiers and properties.



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Caption: Identifier and property relationships.

- To cite this document: BenchChem. [Technical Guide: 3-Bromo-N-methylbenzylamine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b151466#inchi-key-for-3-bromo-n-methylbenzylamine\]](https://www.benchchem.com/product/b151466#inchi-key-for-3-bromo-n-methylbenzylamine)

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com